

# An In-depth Technical Guide to the Physical Properties of 1,4-Dioxane

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## Compound of Interest

Compound Name: Dimethoxane

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This technical guide provides a comprehensive overview of the core physical properties of 1,4-dioxane, a widely used solvent in research and industry. The information is presented to assist in the design of experiments, process development, and to ensure safe handling and use. All quantitative data is summarized in structured tables for easy reference and comparison. Detailed experimental protocols for determining key physical properties are also provided.

## Core Physical and Chemical Properties of 1,4-Dioxane

1,4-Dioxane is a heterocyclic organic compound classified as an ether. It is a colorless liquid with a faint, sweet odor similar to diethyl ether.<sup>[1]</sup> Its miscibility with water and many organic solvents makes it a versatile solvent for a wide range of applications.<sup>[1][2][3]</sup>

### General Properties

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>
Molar Mass	88.11 g/mol <sup>[2][4]</sup>
Appearance	Colorless liquid <sup>[2][4][5]</sup>
Odor	Faint, pleasant, ether-like <sup>[1][5][6]</sup>

## Physicochemical Properties

The following tables summarize the key physicochemical properties of 1,4-dioxane. Values are provided at standard conditions (20°C or 25°C) where available.

Property	Value	Temperature (°C)
Density	1.033 g/mL[1]	20
1.034 g/mL[2][7][8][9][10]	25	
Boiling Point	101.1 °C[1][4]	-
Melting Point	11.8 °C[1][4][11]	-
Vapor Pressure	29 mmHg	20
37 mmHg[5]	25	
38.1 mmHg[11]	25	
Viscosity	1.32 mPa·s	20
Refractive Index (n/D)	1.422[7][9][10]	20
Dielectric Constant	2.25[12][13]	20
2.209[14]	25	

## Solubility

1,4-Dioxane is miscible with water and a wide range of organic solvents, including acetone, alcohol, benzene, and ether.[1][3][6][8][10] This high solubility in both aqueous and organic media is a key characteristic that drives its use in many applications.

## Safety and Flammability

Property	Value
Flash Point	11 - 12 °C[1][7]
Autoignition Temperature	180 °C[1][11]
Explosive Limits in Air	2.0–22% by volume[1][11]

# Experimental Protocols for Determining Physical Properties

Accurate determination of physical properties is crucial for the proper use and handling of solvents. The following are detailed methodologies for key experiments based on internationally recognized standards.

## Determination of Boiling Point (Based on OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Heating bath (e.g., oil bath)
- Boiling tube
- Calibrated thermometer
- Capillary tube (sealed at one end)
- Stirring device

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the boiling tube.
- A capillary tube, sealed at the upper end, is placed with the open end downwards into the boiling tube.
- The apparatus is heated in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the temperature is allowed to fall.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[15]

## Determination of Density (Based on ASTM D4052)

This method covers the determination of the density of liquids using a digital density meter.

Apparatus:

- Digital density meter with an oscillating U-tube.[1][2][8][16][17]
- Thermostatically controlled bath to maintain the sample at a constant temperature.
- Syringes for sample injection.

Procedure:

- Calibrate the digital density meter with two reference standards of known density (e.g., dry air and freshly distilled water).
- Ensure the sample is free of air bubbles before injection.
- Introduce a small volume of the liquid sample into the oscillating U-tube of the density meter.  
[17]
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- The density is calculated from this change in frequency using the instrument's calibration data.[16][17]

## Determination of Refractive Index (Based on ASTM D1218)

This method is used for the measurement of the refractive index of transparent liquids.

Apparatus:

- Abbe refractometer.
- Constant temperature bath.
- Light source (e.g., sodium lamp).
- Dropper.

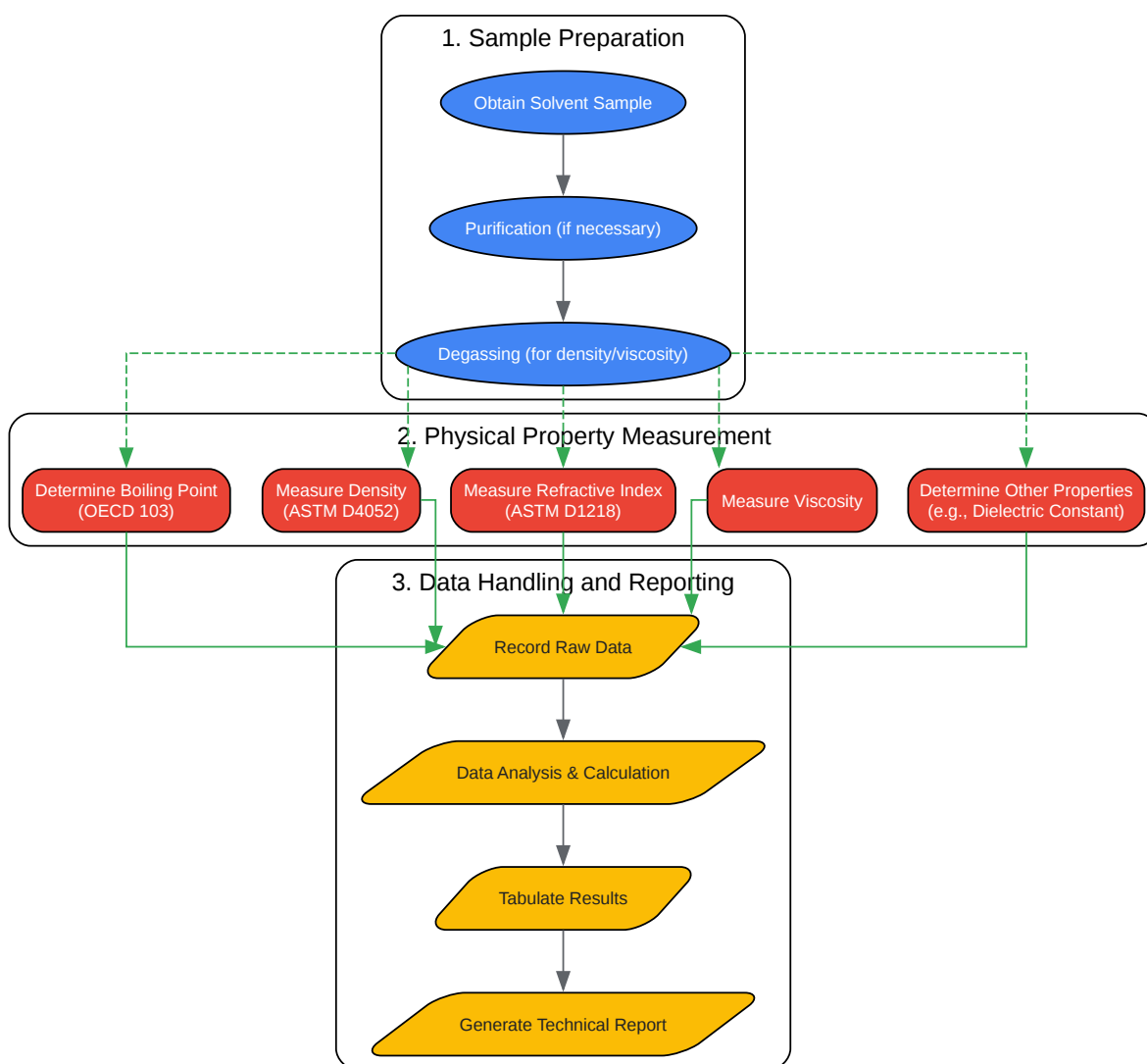
Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Ensure the prism surfaces of the refractometer are clean and dry.
- Apply a few drops of the liquid sample onto the lower prism.[\[10\]](#)
- Close the prisms and allow the sample to come to the desired temperature, controlled by the circulating bath.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.[\[10\]](#)
- Read the refractive index directly from the instrument's scale.[\[10\]](#)

## Logical Workflow for Solvent Characterization

The following diagram illustrates a typical workflow for the characterization of the physical properties of a solvent like 1,4-dioxane.

## Workflow for Physical Property Characterization of a Solvent



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Caption: A logical workflow for the physical characterization of a solvent.

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